

An In-depth Technical Guide to Dihydroxylysinoxonorleucine: Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name: Dihydroxylysinoxonorleucine

Cat. No.: B15547693

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dihydroxylysinoxonorleucine (DHLNL) is a crucial, naturally occurring amino acid derivative that plays a pivotal role in the stabilization of collagen, the most abundant protein in mammals. As a divalent reducible cross-link, DHLNL is integral to the structural integrity and mechanical properties of connective tissues. Its formation and concentration are dynamically regulated during tissue development and maturation, and its levels are often altered in pathological conditions, particularly in fibrotic diseases. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biosynthesis, and biological function of DHLNL, with a focus on its relevance to collagen stability and disease. Detailed experimental protocols for its analysis are also provided to facilitate further research in this area.

Chemical Structure and Physicochemical Properties

Dihydroxylysinoxonorleucine is formed through the condensation of a hydroxylysine residue and a lysine residue within adjacent collagen molecules. The correct molecular formula for DHLNL is C₁₂H₂₅N₃O₆, with a corresponding molecular weight of approximately 307.34 g/mol. [1] The structure is characterized by an aldimine bond that is subsequently stabilized through an Amadori rearrangement to a more stable keto-amine form.

Chemical Structure

The chemical name for **Dihydroxylysinoxonorleucine** is N6-[(2S,5S)-5-amino-5-carboxy-2-hydroxypentyl]-5-hydroxy-L-lysine, and its CAS number is 32619-23-1. [1]

Physicochemical Properties

A summary of the key physicochemical properties of **Dihydroxylysinoxonorleucine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₅ N ₃ O ₆	[1]
Molecular Weight	307.34 g/mol	[1]
CAS Number	32619-23-1	[1]
Nature	Reducible collagen cross-link	
Solubility	Soluble in aqueous solutions	Inferred from analytical protocols

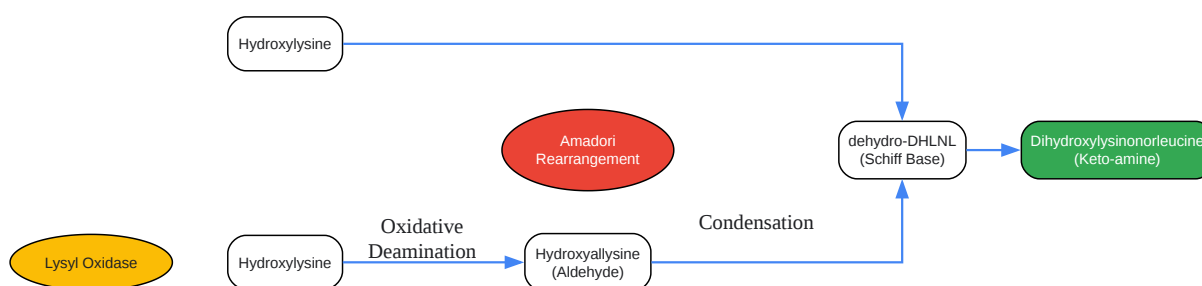
Biosynthesis of Dihydroxylysinoxonorleucine

The formation of DHLNL is a multi-step enzymatic process that occurs in the extracellular matrix. It is a key post-translational modification of collagen that is essential for the formation of stable collagen fibrils.

The biosynthesis of **Dihydroxylysinoxonorleucine** involves the following key steps:

- Hydroxylation of Lysine: Specific lysine residues in the telopeptide and triple-helical domains of procollagen are hydroxylated by lysyl hydroxylase enzymes.

- **Oxidative Deamination:** In the extracellular space, the enzyme lysyl oxidase catalyzes the oxidative deamination of the ϵ -amino group of a hydroxylysine residue in the telopeptide region of a collagen molecule, forming a reactive aldehyde group (hydroxyallysine).
- **Condensation and Schiff Base Formation:** This aldehyde group spontaneously condenses with the ϵ -amino group of a hydroxylysine residue in the helical region of an adjacent collagen molecule, forming an unstable aldimine bond (a Schiff base), creating dehydro-dihydroxylysinonorleucine.
- **Amadori Rearrangement:** The initial Schiff base adduct undergoes an Amadori rearrangement to form a more stable keto-amine cross-link, which is the mature **Dihydroxylysinonorleucine**. This rearrangement is crucial for the long-term stability of the cross-link.



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Biosynthesis of **Dihydroxylysinonorleucine**.

Biological Role and Significance

Role in Collagen Stability

Dihydroxylysinonorleucine is a major reducible cross-link in many connective tissues, particularly those with a high collagen turnover rate, such as embryonic tissues and healing wounds. The formation of these covalent intermolecular cross-links is fundamental to the assembly and stabilization of collagen fibrils, providing tensile strength and mechanical stability.

to tissues. The concentration of DHLNL increases as collagen matures, contributing to the insolubility and reduced turnover of collagen fibers in mature tissues.

Association with Disease

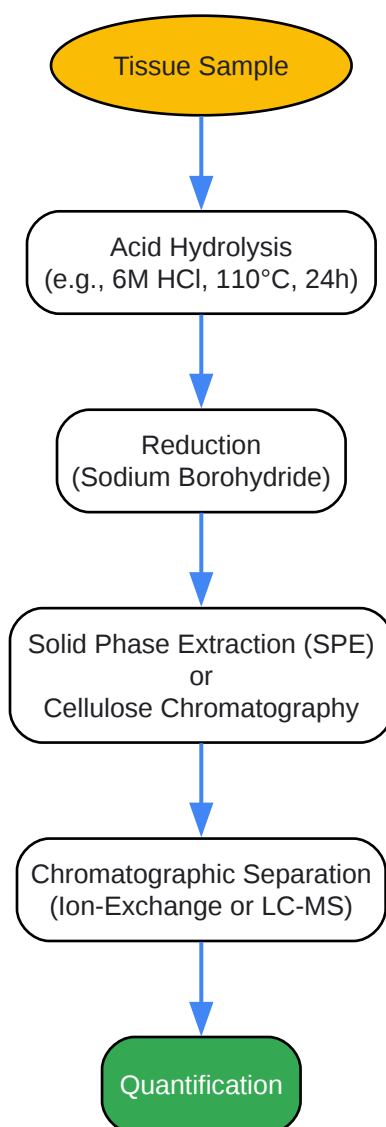
Alterations in the levels of **Dihydroxylysinoxonorleucine** and other collagen cross-links are associated with various pathological conditions.

- **Fibrosis:** In fibrotic diseases, such as idiopathic pulmonary fibrosis and liver cirrhosis, there is an excessive deposition of extracellular matrix components, including collagen. Studies have shown that the ratio of DHLNL to other cross-links is often elevated in fibrotic tissues, reflecting an increase in the activity of lysyl hydroxylase and lysyl oxidase. This altered cross-linking pattern contributes to the increased stiffness and dysfunction of fibrotic organs.
- **Genetic Disorders:** Deficiencies in the enzymes involved in DHLNL formation, such as lysyl hydroxylase, can lead to genetic disorders like Ehlers-Danlos syndrome, characterized by joint hypermobility, skin hyperextensibility, and tissue fragility.

Experimental Protocols

The analysis of **Dihydroxylysinoxonorleucine** in biological samples typically involves acid hydrolysis to break down the collagen into its constituent amino acids and cross-links, followed by chromatographic separation and detection.

General Experimental Workflow



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General workflow for DHLNL analysis.

Detailed Protocol for Quantification of Dihydroxylysinoonorleucine by LC-MS

This protocol outlines a method for the quantification of DHLNL in tissue samples using liquid chromatography-mass spectrometry (LC-MS).

Materials:

- Tissue sample (e.g., skin, tendon, lung)

- 6 M Hydrochloric acid (HCl)
- Sodium borohydride (NaBH₄)
- Internal standard (e.g., a stable isotope-labeled version of DHLNL)
- Solvents for chromatography (e.g., HPLC-grade water, acetonitrile, formic acid)
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Liquid chromatography system coupled to a tandem mass spectrometer (LC-MS/MS)

Procedure:

- Sample Preparation and Hydrolysis:
 - Lyophilize and weigh the tissue sample (typically 5-10 mg).
 - Add 1 mL of 6 M HCl to the sample in a hydrolysis tube.
 - Seal the tube under nitrogen and heat at 110°C for 24 hours.
 - After cooling, centrifuge the hydrolysate to pellet any debris.
 - Transfer the supernatant to a new tube and evaporate the HCl under a stream of nitrogen or using a rotary evaporator.
 - Re-dissolve the dried hydrolysate in 1 mL of 1% (v/v) heptafluorobutyric acid (HFBA).
- Reduction of Reducible Cross-links:
 - Adjust the pH of the re-dissolved hydrolysate to ~7.4 with NaOH.
 - Add a fresh solution of sodium borohydride (10 mg/mL in 0.1 M NaOH) to the sample at a ratio of 1:10 (v/v).
 - Incubate for 1 hour at room temperature.
 - Stop the reaction by adding glacial acetic acid dropwise until bubbling ceases.

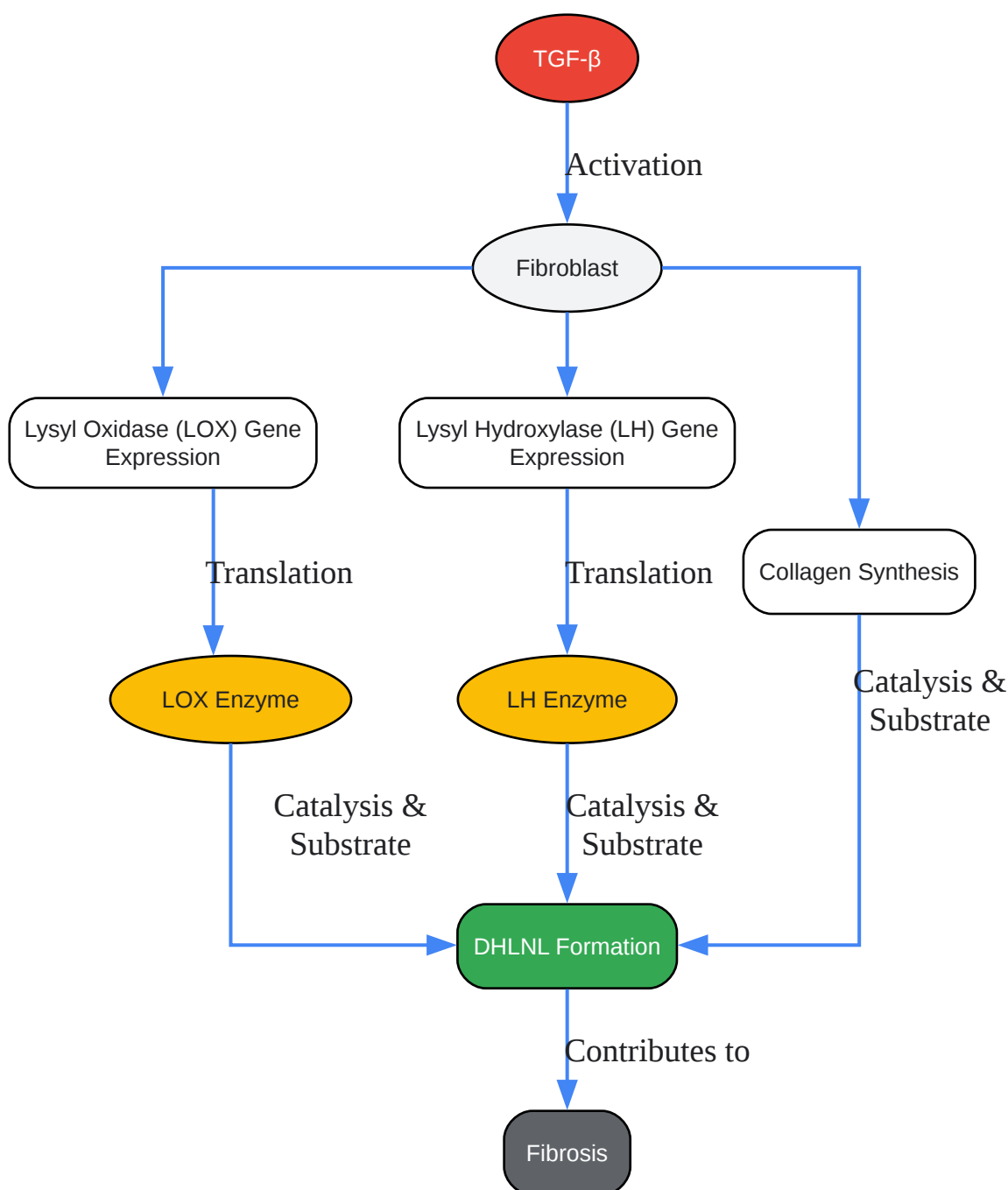
- Purification by Solid-Phase Extraction (SPE):
 - Condition a C18 SPE cartridge with methanol followed by equilibration with 0.1% formic acid in water.
 - Load the reduced hydrolysate onto the cartridge.
 - Wash the cartridge with 0.1% formic acid in water to remove salts and hydrophilic impurities.
 - Elute the cross-links with a solution of acetonitrile in 0.1% formic acid.
 - Dry the eluate under nitrogen.
- LC-MS/MS Analysis:
 - Reconstitute the dried sample in a suitable mobile phase (e.g., 0.1% formic acid in water).
 - Inject an aliquot of the sample onto a suitable LC column (e.g., a C18 reversed-phase column).
 - Perform chromatographic separation using a gradient of acetonitrile in 0.1% formic acid.
 - Detect and quantify DHLNL using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Specific precursor-product ion transitions for DHLNL and the internal standard should be used.

Data Analysis:

- Generate a standard curve using known concentrations of a DHLNL standard.
- Calculate the concentration of DHLNL in the sample by comparing its peak area to that of the internal standard and interpolating from the standard curve.
- Express the results as moles of DHLNL per mole of collagen or per milligram of dry tissue weight.

Signaling Pathways Involved in DHLNL Formation

Direct signaling pathways initiated by **Dihydroxylysinoonorleucine** have not been identified. However, the formation of DHLNL is tightly regulated by signaling pathways that control the expression and activity of the key enzymes involved in its synthesis: lysyl hydroxylase and lysyl oxidase.



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Regulation of DHLNL formation in fibrosis.

For instance, in the context of fibrosis, transforming growth factor-beta (TGF- β) is a potent stimulator of lysyl oxidase and lysyl hydroxylase expression in fibroblasts. This leads to an increase in collagen cross-linking, including the formation of DHLNL, which contributes to the pathological stiffening of the tissue. Therefore, targeting these upstream signaling pathways may be a viable therapeutic strategy to modulate DHLNL levels and mitigate the progression of fibrotic diseases.

Conclusion

Dihydroxylysinoxaline is a fundamentally important collagen cross-link that is essential for the structural integrity of connective tissues. Its biosynthesis is a well-regulated enzymatic process, and its concentration is a dynamic indicator of collagen maturation and tissue remodeling. The association of altered DHLNL levels with fibrotic diseases underscores its potential as a biomarker and a therapeutic target. The detailed methodologies provided in this guide are intended to facilitate further research into the multifaceted roles of **Dihydroxylysinoxaline** in health and disease, ultimately paving the way for the development of novel diagnostic and therapeutic strategies.

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References

- 1. Biomarkers in idiopathic pulmonary fibrosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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